

Personal protective equipment for handling AR-M 1000390

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AR-M 1000390

Cat. No.: B15575753

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Essential Safety and Handling Guide for AR-M 1000390

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **AR-M 1000390**, a potent and selective δ -opioid receptor agonist. This document provides immediate, essential safety protocols and logistical information to ensure the safe and effective use of this compound in a laboratory setting.

Hazard Identification and Classification

AR-M 1000390 hydrochloride is classified as a hazardous substance. It is crucial to be aware of its potential health effects to ensure proper handling.

GHS Classification:

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

GHS Label Elements:

- Pictogram:
- Signal Word:Warning

Personal Protective Equipment (PPE) and Handling

Adherence to proper personal protective equipment protocols is mandatory when handling **AR-M 1000390** to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

- Eye Protection: Wear approved safety glasses or goggles.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required.[\[1\]](#)
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[\[1\]](#)
- Respiratory Protection: If working with the compound in a way that may generate dust or aerosols, use a NIOSH-approved respirator.[\[2\]](#)

Handling Procedures:

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)

- Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[\[1\]](#)
- Avoid Inhalation: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
If Swallowed	Rinse mouth. Do NOT induce vomiting. Call a physician. [1]
If on Skin	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. [1]
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a physician if you feel unwell. [1]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1]

Storage and Disposal

Proper storage and disposal are essential for maintaining the integrity of the compound and ensuring the safety of the laboratory and environment.

Storage:

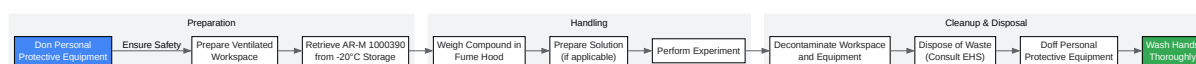
- Store in a tightly closed container in a dry and well-ventilated place.[\[3\]](#)
- Recommended storage temperature is -20°C.[\[3\]](#)

Disposal Plan:

Dispose of unused **AR-M 1000390** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal.

Experimental Workflow for Handling AR-M 1000390

The following diagram outlines a standard workflow for safely handling **AR-M 1000390** in a laboratory setting.



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Caption: A step-by-step workflow for the safe handling of **AR-M 1000390**.

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- To cite this document: BenchChem. [Personal protective equipment for handling AR-M 1000390]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15575753#personal-protective-equipment-for-handling-ar-m-1000390\]](https://www.benchchem.com/product/b15575753#personal-protective-equipment-for-handling-ar-m-1000390)

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